

Technical Safety & Handling Guide: 7-Chloro-4-hydrazinyl-2-methylquinoline

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Compound of Interest

Compound Name: 7-Chloro-4-hydrazinyl-2-methylquinoline

CAS No.: 97892-66-5

Cat. No.: B1348397

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Part 1: Executive Summary & Chemical Identity

7-Chloro-4-hydrazinyl-2-methylquinoline is a critical heterocyclic intermediate used primarily in the synthesis of bioactive compounds, including antimalarial agents, antimicrobial hydrazones, and pyrazole-based scaffolds. Due to the presence of the hydrazine moiety (

), this compound exhibits significant reactivity and potential toxicity profiles that differ from its chloro-quinoline precursors.

This guide synthesizes safety data from authoritative MSDS sources for structural analogs and functional group analysis to provide a comprehensive handling protocol for research and drug development environments.

Chemical Identification Profile

Parameter	Detail
Chemical Name	7-Chloro-4-hydrazinyl-2-methylquinoline
Synonyms	7-Chloro-4-hydrazino-2-methylquinoline; (7-Chloro-2-methylquinolin-4-yl)hydrazine
CAS Number	97892-66-5 (Hydrochloride salt); Free base often synthesized in situ from 4965-33-7
Molecular Formula	
Molecular Weight	207.66 g/mol
Structural Class	Quinoline / Hydrazine derivative
Physical State	Solid (Crystalline powder, typically pale yellow to tan)
Melting Point	High melting solid (Analog 7-chloro-4-hydrazinoquinoline melts at ~220°C dec.) ^{[1][2][3][4][5]}
Solubility	Soluble in DMSO, DMF, dilute acids; sparingly soluble in water/ethanol (cold)

Part 2: Hazard Identification & Toxicology (GHS)

Scientific Note: While specific GHS data for the 2-methyl derivative is limited in public repositories, the safety profile is derived from the high-confidence structural analog 7-Chloro-4-hydrazinoquinoline (CAS 23834-14-2) and the intrinsic hazards of aryl hydrazines.

GHS Classification (Predicted/Analog-Based)

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [6]	H302
Acute Toxicity (Dermal)	4	Harmful in contact with skin.[6]	H312
Acute Toxicity (Inhalation)	4	Harmful if inhaled.	H332
Skin Corrosion/Irritation	2	Causes skin irritation.	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.	H319
STOT - Single Exposure	3	May cause respiratory irritation.	H335
Germ Cell Mutagenicity	2 (Suspected)	Suspected of causing genetic defects (Hydrazine alert).	H341

Toxicological Mechanisms

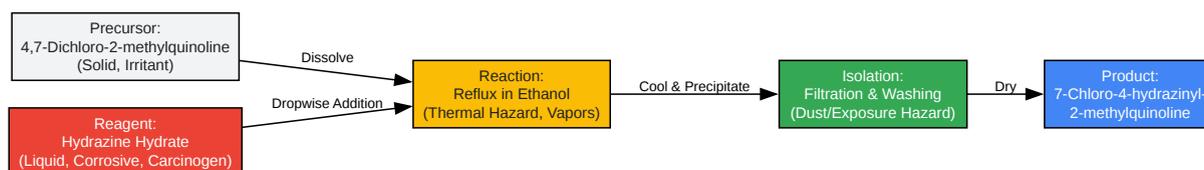
- **Hydrazine Moiety:** The free hydrazine group is a nucleophile that can react with cellular macromolecules. Aryl hydrazines are known structural alerts for genotoxicity and skin sensitization.
- **Quinoline Scaffold:** Chloroquinolines are generally DNA-intercalating agents. Combined with the hydrazine group, the potential for mutagenicity requires strict containment.
- **Route of Entry:** Inhalation of dust and dermal absorption are the primary risks during weighing and synthesis.

Part 3: Synthesis & Reactivity Context[2]

Understanding the synthesis workflow is essential for identifying critical control points. This compound is typically synthesized by nucleophilic aromatic substitution (

) of 4,7-Dichloro-2-methylquinoline with Hydrazine Hydrate.

Synthesis Workflow & Hazard Control



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Figure 1: Synthesis workflow highlighting the critical hazard input (Hydrazine Hydrate) and exposure points.

Reactivity Profile

- **Stability:** Stable under recommended storage conditions but may darken upon exposure to light and air (oxidation of hydrazine).
- **Incompatibility:**
 - **Strong Oxidizing Agents:** Reaction with oxidizers can be vigorous and generate nitrogen gas or nitrogen oxides.
 - **Aldehydes/Ketones:** Reacts rapidly to form hydrazones (often the desired reaction, but uncontrolled mixing can be exothermic).
 - **Acids:** Forms stable salts (e.g., Hydrochloride), which are generally safer to handle than the free base.

Part 4: Safe Handling & Operational Protocols

Engineering Controls

- **Primary Containment:** All weighing and open handling of the solid must be performed inside a Chemical Fume Hood or a Powder Containment Enclosure.

- Ventilation: Ensure face velocity > 0.5 m/s.
- Decontamination: Designated glassware should be deactivated with a dilute bleach solution (to oxidize residual hydrazine traces) before standard washing.

Personal Protective Equipment (PPE) Matrix

Body Part	PPE Recommendation	Rationale
Respiratory	N95/P100 Respirator (if outside hood)	Prevent inhalation of sensitizing dusts.
Hands	Double Nitrile Gloves (0.11 mm min)	Hydrazines can permeate standard latex; double gloving provides breakthrough indication.
Eyes	Chemical Safety Goggles	Prevent corneal damage from basic dust or splashes.
Body	Lab Coat + Tyvek Sleeves	Prevent accumulation on clothing/skin contact.

Step-by-Step Handling SOP

- Pre-Check: Verify fume hood function. Clear work area of oxidizers (e.g., nitric acid, permanganates).
- Weighing:
 - Tare the receiving vessel inside the hood.
 - Transfer solid using a spatula; do not pour.
 - Immediately recap the stock container.
- Reaction Setup:
 - If using hydrazine hydrate, add it slowly to the quinoline solution to manage exotherms.

- Use a reflux condenser to contain vapors.
- Cleanup:
 - Wipe down balance and hood surface with a 10% bleach solution followed by water.
 - Dispose of wipes as hazardous solid waste.

Part 5: Emergency Response & Waste Management

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention (risk of delayed pulmonary edema).[7][8]
- Skin Contact: Wash with soap and copious water for 15 minutes.[8] Discard contaminated clothing.[7]
- Eye Contact: Rinse cautiously with water for 15 minutes, lifting eyelids. Remove contact lenses.[7]
- Ingestion: Rinse mouth. Do NOT induce vomiting (corrosive/irritant risk).[7] Call a Poison Control Center.

Fire Fighting

- Extinguishing Media: Carbon dioxide (), dry chemical powder, or alcohol-resistant foam.
- Specific Hazards: Emits toxic fumes under fire conditions: Carbon oxides, Nitrogen oxides (), Hydrogen chloride gas ().
- Advice: Wear self-contained breathing apparatus (SCBA).

Waste Disposal

- Classification: Hazardous Waste (Toxic/Irritant).
- Protocol:
 - Do not dispose of in sinks or general trash.
 - Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
 - Deactivation (Spills): Small spills can be treated with dilute hypochlorite (bleach) to oxidize the hydrazine group, then absorbed onto sand/vermiculite.

References

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